

# An In-depth Technical Profile of N-Boc-piperidine-2-methanol

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## Compound of Interest

Compound Name: *N-Boc-piperidine-2-methanol*

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This document provides a detailed overview of the fundamental physicochemical properties of **N-Boc-piperidine-2-methanol**, a key building block in synthetic organic chemistry, particularly in the development of pharmaceutical agents.

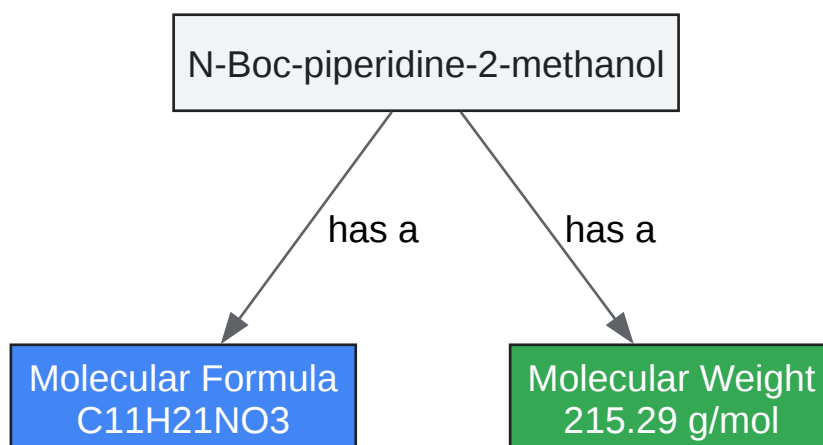
## Physicochemical Data Summary

The quantitative properties of **N-Boc-piperidine-2-methanol** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>3</sub> [1][2][3][4]
Molecular Weight	215.29 g/mol [1][2][3][5]
CAS Number	157634-00-9[1][2][3][5]
Melting Point	74-78 °C[1][5]
Boiling Point (Predicted)	308.0 ± 15.0 °C[1]
Density (Predicted)	1.059 ± 0.06 g/cm <sup>3</sup> [1]

## Structural and Molecular Information

**N-Boc-piperidine-2-methanol**, also known as 2-Hydroxymethylpiperidine-1-carboxylic acid tert-butyl ester or N-Boc-2-(hydroxymethyl)piperidine, is a derivative of piperidine.[3] The "Boc" group (tert-butyloxycarbonyl) serves as a protecting group for the amine, which is a common strategy in peptide synthesis and the construction of complex molecules.

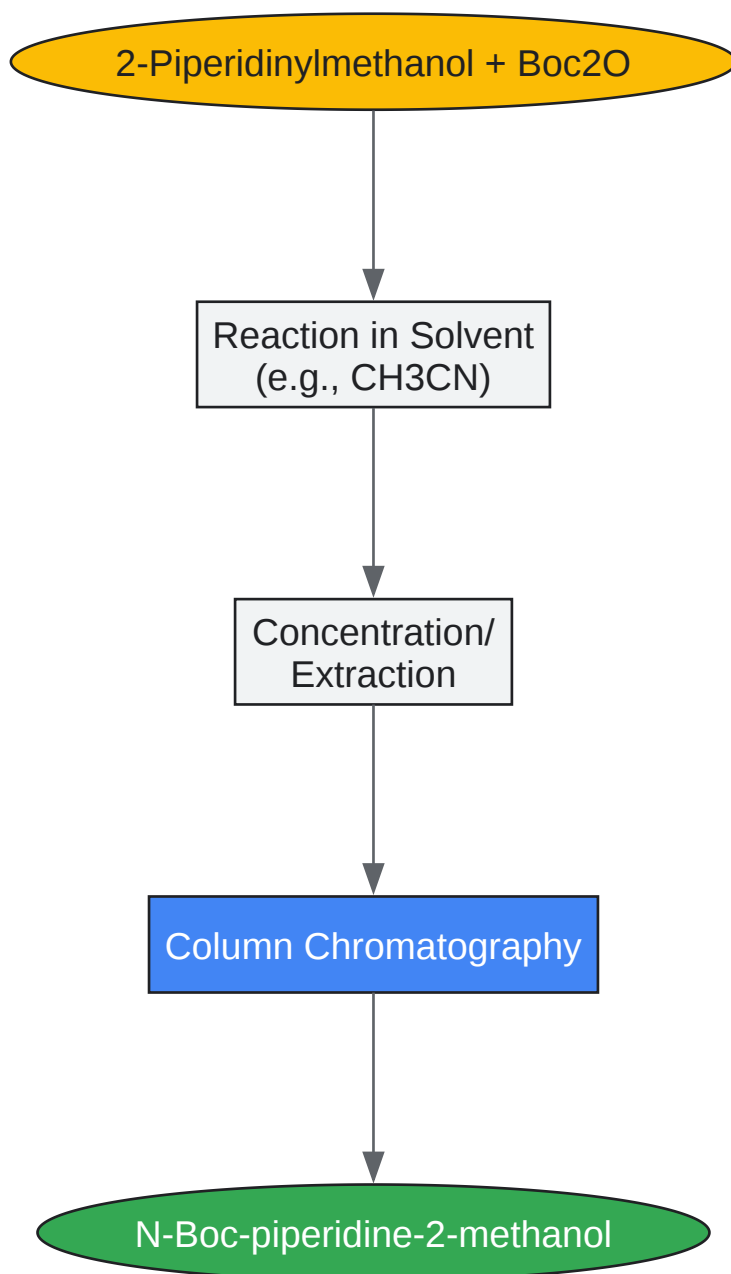


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Figure 1: Relationship between **N-Boc-piperidine-2-methanol** and its core molecular properties.

## Experimental Protocols: Synthesis Overview

A common method for the synthesis of **N-Boc-piperidine-2-methanol** involves the reaction of 2-piperidinylmethanol with di-tert-butyl dicarbonate (Boc<sub>2</sub>O).[1] This reaction is typically carried out in a suitable solvent such as acetonitrile or dichloromethane, often in the presence of a base like triethylamine to neutralize the acid formed during the reaction.[1] The crude product is then purified, commonly by column chromatography, to yield the final white solid product.[1]



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Figure 2: A simplified workflow for the synthesis of **N-Boc-piperidine-2-methanol**.

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## References

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